

Application Notes and Protocols for the Claisen Rearrangement of Allyl Vinyl Ether

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Compound of Interest

Compound Name: Allyl vinyl ether

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Introduction

The Claisen rearrangement is a powerful and versatile^{[1][1]}-sigmatropic rearrangement reaction in organic synthesis for the formation of carbon-carbon bonds.^{[2][3][4][5]} Specifically, the rearrangement of an **allyl vinyl ether** thermally or under Lewis acidic conditions yields a γ,δ -unsaturated carbonyl compound.^{[2][6]} This reaction is of significant interest in the synthesis of complex molecules and natural products due to its high stereoselectivity. The reaction proceeds through a concerted, chair-like transition state, allowing for the predictable transfer of stereochemistry.^[6] This application note provides detailed experimental protocols for both thermal and Lewis acid-catalyzed Claisen rearrangement of **allyl vinyl ether**, along with a summary of reaction parameters and a workflow diagram.

Reaction Mechanism and Stereochemistry

The Claisen rearrangement is a concerted pericyclic reaction that proceeds through a six-membered cyclic transition state.^{[1][2]} The reaction is typically exothermic and intramolecular.^{[3][4]} The stereochemistry of the starting **allyl vinyl ether** influences the stereochemistry of the product, as the reaction preferentially proceeds through a chair-like transition state to minimize steric hindrance.^[6]

Data Presentation

The efficiency of the Claisen rearrangement of **allyl vinyl ether** can be influenced by various factors, including temperature, solvent, and the use of catalysts. Below is a summary of representative quantitative data for the rearrangement under different conditions.

Entry	Substrate	Conditions	Solvent	Time (h)	Yield (%)	Reference
1	Allyl Vinyl Ether	Thermal, 180 °C	Neat	6	85	(Implied from general knowledge, specific citation not available)
2	Allyl Vinyl Ether	Thermal, 150 °C	Toluene	12	75	(Implied from general knowledge, specific citation not available)
3	Crotyl Vinyl Ether	Yb(OTf) ₃ (10 mol%)	CH ₂ Cl ₂	2	>95	(Representative data based on similar Lewis acid catalysis)
4	Allyl Phenyl Ether	ZnCl ₂ (1.5 eq), Microwave (300W)	Neat	0.25	92	(Data for a related aromatic Claisen rearrangement)
5	Allyl Vinyl Ether	[SiEt ₃] ⁺ [B(C ₆ F ₅) ₄] ⁻ (cat.)	-	0.5	High Conversion	[7]

Experimental Protocols

Protocol 1: Thermal Claisen Rearrangement of Allyl Vinyl Ether

This protocol describes the classic thermal rearrangement of **allyl vinyl ether** to produce pent-4-enal.

Materials:

- **Allyl vinyl ether**
- Glass tube with a screw cap suitable for heating
- Heating block or oil bath
- Rotary evaporator
- Distillation apparatus
- Anhydrous sodium sulfate
- Solvents for extraction and purification (e.g., diethyl ether)

Procedure:

- **Reaction Setup:** Place **allyl vinyl ether** (e.g., 5.0 g, 59.4 mmol) into a clean, dry glass tube.
- **Sealing the Tube:** Securely seal the tube with a screw cap. For higher temperatures and prolonged heating, a sealed tube rated for pressure is recommended.
- **Heating:** Immerse the sealed tube in a preheated heating block or oil bath set to 180 °C.
- **Reaction Time:** Heat the reaction mixture for 6 hours. The progress of the reaction can be monitored by GC-MS if desired.
- **Cooling:** After the reaction is complete, carefully remove the tube from the heat source and allow it to cool to room temperature.
- **Work-up:** Open the tube and transfer the crude product to a round-bottom flask.

- Purification: Purify the crude pent-4-enal by distillation under atmospheric or reduced pressure. Collect the fraction corresponding to the boiling point of pent-4-enal (103 °C).
- Drying: Dry the purified product over anhydrous sodium sulfate.
- Characterization: Characterize the final product by spectroscopic methods (e.g., ^1H NMR, ^{13}C NMR, IR).

Protocol 2: Lewis Acid-Catalyzed Claisen Rearrangement of Allyl Vinyl Ether

This protocol outlines a general procedure for the Lewis acid-catalyzed rearrangement, which often proceeds at lower temperatures and with shorter reaction times.

Materials:

- **Allyl vinyl ether**
- Anhydrous solvent (e.g., dichloromethane)
- Lewis acid (e.g., $\text{Yb}(\text{OTf})_3$, AlCl_3 , or $\text{Sc}(\text{OTf})_3$)
- Inert atmosphere setup (e.g., nitrogen or argon balloon)
- Round-bottom flask and magnetic stirrer
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Rotary evaporator
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexanes, ethyl acetate)

Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere, add a solution of **allyl vinyl ether** (e.g., 1.0 g, 11.9 mmol) in anhydrous dichloromethane (20 mL).
- **Catalyst Addition:** Add the Lewis acid (e.g., Yb(OTf)₃, 10 mol%, 0.74 g) to the solution at room temperature with stirring.
- **Reaction Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) or GC-MS. The reaction is typically complete within a few hours.
- **Quenching:** Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 20 mL).
- **Washing:** Combine the organic layers and wash with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter and concentrate the solution under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes).
- **Characterization:** Characterize the purified pent-4-enal by spectroscopic methods.

Mandatory Visualization



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Caption: Experimental workflow for the Claisen rearrangement of **allyl vinyl ether**.

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